

Technical Guide: Functional Group Analysis of 2-Azido-1-Fluoro-3-Nitrobenzene

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Compound of Interest

Compound Name: 2-azido-1-fluoro-3-nitrobenzene

CAS No.: 1864368-96-6

Cat. No.: B6202990

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Executive Summary

2-azido-1-fluoro-3-nitrobenzene represents a highly functionalized aryl scaffold combining three distinct chemical behaviors: the bioorthogonal reactivity of the azide (

), the electronic modulation of the fluorine (

), and the redox potential of the nitro (

) group. Due to the contiguous substitution pattern (1,2,3-trisubstituted), this molecule exhibits significant steric crowding and high energy density. This guide provides a validated framework for its spectroscopic identification, reactivity profiling, and safety assessment.

Part 1: Molecular Architecture & Safety Assessment

Structural Analysis

The molecule features a benzene core with a "push-pull-click" arrangement:

- Position 1 (Fluoro): Acts as an inductive electron-withdrawing group (EWG) and a weak hydrogen-bond acceptor. Its meta positioning relative to the nitro group reduces its

susceptibility to nucleophilic aromatic substitution (

) compared to ortho/para isomers.

- Position 2 (Azido): The primary reactive handle. Flanked by

and

, the azide moiety is electronically deactivated, potentially increasing its stability against spontaneous decomposition but enhancing its electrophilicity in cycloadditions.
- Position 3 (Nitro): A strong EWG that decreases the electron density of the ring, stabilizing the azide anion character but increasing the overall detonation velocity of the bulk material.

Energetic Safety Profile (Critical)

Warning: This compound contains both oxidizing (

) and reducing (

) functionalities on the same carbon framework.

- C/N Ratio: The carbon-to-nitrogen ratio is low (). Compounds with

are generally considered explosive.
- Decomposition: Aryl azides release

upon heating or UV irradiation, generating highly reactive nitrenes. The presence of an ortho-nitro group can facilitate a specific decomposition pathway involving ring expansion or cyclization to benzofuroxans (though the ortho-fluoro blocks the immediate 1,2-oxygen insertion seen in non-fluorinated analogues).

Protocol: Always manipulate <100 mg quantities behind a blast shield. Avoid metal spatulas (friction risk) and use Teflon-coated tools.

Part 2: Spectroscopic Fingerprinting

Accurate identification relies on cross-validating the three functional groups.

Infrared Spectroscopy (FT-IR)

The IR spectrum provides the fastest "Go/No-Go" analysis for functional group integrity.

Functional Group	Frequency ()	Intensity	Mode Description
Azide ()	2100 – 2150	Strong, Sharp	Asymmetric stretching (). Diagnostic peak.
Nitro ()	1530 – 1550	Strong	Asymmetric stretching ().
Nitro ()	1340 – 1360	Medium	Symmetric stretching ().
Aryl Fluoride	1200 – 1250	Medium	stretching (often obscured by fingerprint region).

Nuclear Magnetic Resonance (NMR)

Due to the 1,2,3-substitution, the proton signals appear as a specific splitting pattern.

- NMR (400 MHz,):
 - Expect a multiplet pattern for the 3 aromatic protons (H4, H5, H6).
 - H4 (ortho to): Deshielded (downfield, ppm). Doublet or dd.

- H6 (ortho to

): Shows characteristic

coupling (

Hz).
- H5 (meta to both): Appears as a triplet of doublets or multiplet (

ppm).
- NMR:
 - Signal: Single peak around

to

ppm (relative to

).
 - Multiplicity: Coupled to H6 (

) and H5 (

). Look for a doublet of doublets (dd).

Mass Spectrometry (MS)

- Ionization: ESI+ or APCI.
- Parent Ion:

.
- Fragmentation: A characteristic loss of 28 Da (

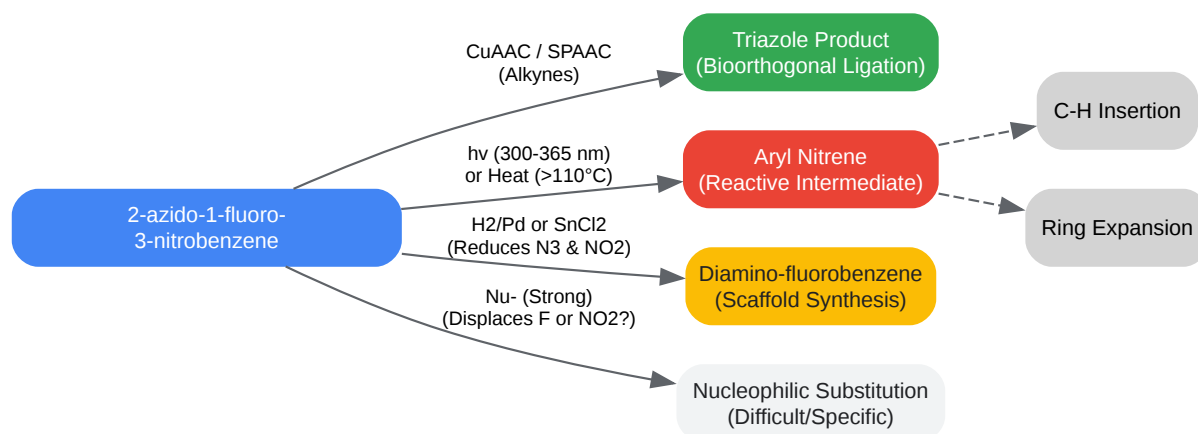
) is observed, yielding the nitrene radical cation

.

- Note: If the M-28 peak is the base peak, thermal decomposition may be occurring in the source. Lower the desolvation temperature.

Part 3: Reactivity & Functional Group Interplay

The utility of **2-azido-1-fluoro-3-nitrobenzene** lies in its orthogonal reactivity. The diagram below illustrates the divergent pathways available for chemical modification.



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Figure 1: Divergent reactivity pathways. The azide group serves as the primary "switch" for either ligation (Click) or activation (Nitrene).

The "Click" Interface (Azide)

The 2-position azide is sterically crowded by the 1-fluoro and 3-nitro groups.

- Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC): May require higher catalyst loading or temperature due to steric hindrance.
- Strain-Promoted (SPAAC): Reaction with cyclooctynes (e.g., DBCO) is effective but kinetics will be slower than non-hindered phenyl azides.

Photochemical Activation (Nitrene Formation)

Upon irradiation (UV-A, 365 nm), the azide extrudes

to form a singlet nitrene.

- Singlet Nitrene: Can undergo intersystem crossing to the triplet state (diradical) or rearrange.
- Ring Expansion: A common pathway for ortho-substituted aryl nitrenes is expansion to a dehydroazepine. However, the rigid electronic push-pull of F and

often favors C-H insertion if a suitable donor is present.

Reduction Selectivity

- Staudinger Reduction (

): Selectively reduces

to

without affecting the

group (chemoselective).
- Catalytic Hydrogenation (

): Reduces both

and

to amines, yielding 1-fluoro-2,3-diaminobenzene.

Part 4: Experimental Protocols

Protocol: Chemoselective Staudinger Reduction

To convert the azide to an amine while retaining the nitro and fluoro groups.

- Preparation: Dissolve **2-azido-1-fluoro-3-nitrobenzene** (1.0 eq) in anhydrous THF (0.1 M).
- Reagent Addition: Add Triphenylphosphine (

, 1.1 eq) slowly at

. Evolution of

gas will be observed.

- Hydrolysis: Allow to warm to RT and stir for 2 hours. Add (5 eq) to hydrolyze the intermediate aza-ylide.
- Workup: Concentrate, redissolve in DCM, and wash with dilute HCl. The amine product will partition into the aqueous phase (if protonated) or remain organic depending on pH.
- Validation: Check IR. Disappearance of peak confirms azide loss. Retention of peak confirms nitro stability.

Protocol: ¹⁹F NMR Purity Check

Self-validating method for quantifying fluorinated impurities.

- Sample: Dissolve 10 mg of analyte in .
- Internal Standard: Add -trifluorotoluene (ppm) as a quantitative reference (1.0 eq molar).
- Acquisition: Set relaxation delay () to >10 seconds to account for long relaxation of aromatic fluorines.
- Integration: Integrate the target peak (to ppm) against the standard. Purity .

References

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